

Application Notes and Protocols for Assessing Srpin803 Efficacy In Vivo

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Compound of Interest

Compound Name: *Srpin803*

Cat. No.: *B15141440*

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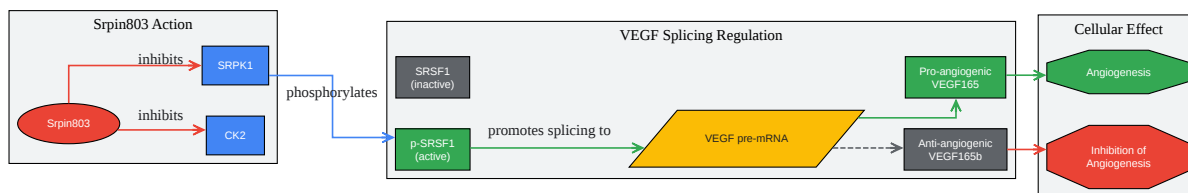
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for assessing the in vivo efficacy of **Srpin803**, a potent dual inhibitor of Casein Kinase 2 (CK2) and Serine/Arginine Protein Kinase 1 (SRPK1). The primary application of **Srpin803** detailed herein is in the inhibition of angiogenesis, particularly in the context of ocular diseases such as neovascular age-related macular degeneration (AMD).

Mechanism of Action

Srpin803 exerts its anti-angiogenic effects through the dual inhibition of SRPK1 and CK2. This inhibition prevents the phosphorylation of the splicing factor SRSF1 (Serine/Arginine-rich Splicing Factor 1). Hypophosphorylated SRSF1 is unable to promote the splicing of vascular endothelial growth factor (VEGF) pre-mRNA into its pro-angiogenic isoforms (e.g., VEGF165). Instead, splicing shifts towards the production of anti-angiogenic isoforms (e.g., VEGF165b). This reduction in the pro-angiogenic VEGF signaling cascade ultimately leads to the inhibition of new blood vessel formation.^{[1][2][3][4]}

Signaling Pathway of **Srpin803** in Angiogenesis Inhibition



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Caption: **Srpin803** inhibits SRPK1 and CK2, leading to reduced SRSF1 phosphorylation and a shift in VEGF splicing from pro- to anti-angiogenic isoforms.

Quantitative Data Summary

The following tables summarize the quantitative data available for **Srpin803** and related SRPK1 inhibitors from in vitro and in vivo studies.

Table 1: In Vitro Inhibitory Activity of **Srpin803**

Target	IC50	Cell Line/Assay Condition	Reference
SRPK1	2.4 μ M	In vitro kinase assay	
CK2	203 nM	In vitro kinase assay	

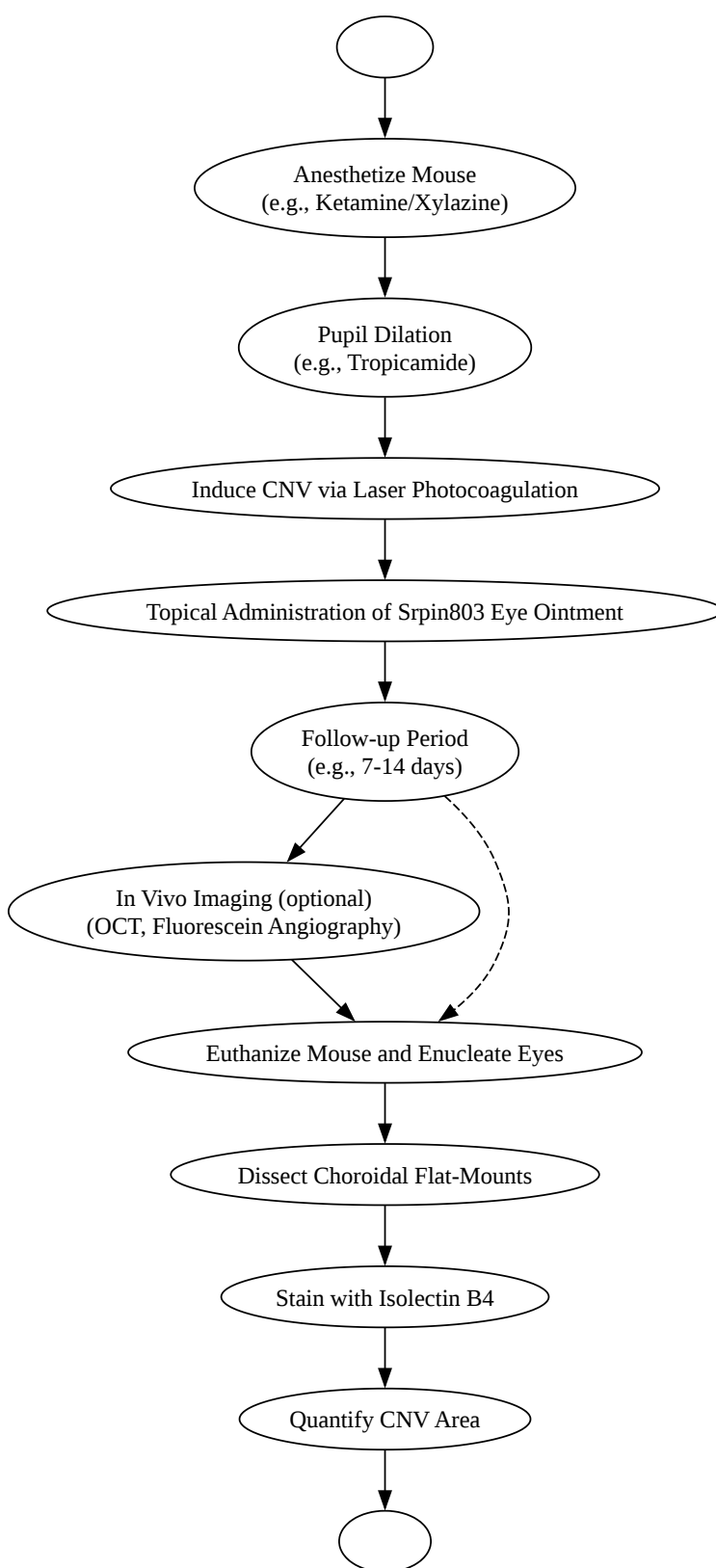
Table 2: In Vivo Efficacy of SRPK1 Inhibitors in Angiogenesis Models

Compound	Animal Model	Dosing	Effect	Reference
Srpin803	Zebrafish (Tg(kdrl:gfp))	100 μ M in embryo water	Inhibition of intersegmental vessel (ISV) angiogenesis	
Srpin803	Mouse (Laser- induced CNV)	Topical eye ointment	Significant inhibition of choroidal neovascularization	
SRPIN340	Mouse (Laser- induced CNV)	0.2-10 ng intravitreal injection	Dose-dependent suppression of CNV (EC50 = 0.32 ng/ μ l)	[1]

Experimental Protocols

Protocol 1: Laser-Induced Choroidal Neovascularization (CNV) Mouse Model

This protocol describes the induction of CNV in mice to model exudative AMD and assess the efficacy of topically administered **Srpin803**.



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Caption: Workflow for assessing the anti-angiogenic effects of **Srpin803** in a zebrafish model.

Materials:

- Transgenic zebrafish line with fluorescent vasculature (e.g., Tg(kdrl:EGFP))
- Embryo medium (E3)
- **Srpin803** stock solution (in DMSO)
- Multi-well plates (e.g., 96-well)
- Anesthetic (e.g., Tricaine)
- Mounting medium (e.g., methylcellulose)
- Fluorescence stereomicroscope or confocal microscope

Procedure:

- Embryo Collection and Preparation:
 1. Collect embryos from natural spawning of Tg(kdrl:EGFP) zebrafish.
 2. Raise embryos in E3 medium at 28.5°C.
 3. At 24 hours post-fertilization (hpf), select healthy, developing embryos for the assay.
- **Srpin803** Administration:
 1. Prepare a dilution series of **Srpin803** in E3 medium from the DMSO stock. Ensure the final DMSO concentration is consistent across all groups (typically $\leq 0.1\%$).
 2. Transfer individual embryos into the wells of a multi-well plate.
 3. Remove the E3 medium and add the **Srpin803** solutions or vehicle control to the respective wells.
- Incubation and Observation:
 1. Incubate the embryos at 28.5°C until 72 hpf.

2. At 72 hpf, anesthetize the embryos by adding Tricaine to the medium.
- Imaging and Quantification:
 1. Mount the anesthetized embryos laterally in a drop of methylcellulose on a microscope slide.
 2. Acquire images of the trunk vasculature, focusing on the intersegmental vessels, using a fluorescence microscope.
 3. Quantify the extent of angiogenesis by measuring the total length or number of complete ISVs per embryo using image analysis software.

Pharmacokinetic Considerations

To date, detailed in vivo pharmacokinetic and biodistribution data for **Srpin803** have not been extensively published. One study noted that **Srpin803** is stable at pH 7.4 but less stable at pH 5.2. It is crucial for researchers to conduct pharmacokinetic studies to determine the absorption, distribution, metabolism, and excretion (ADME) profile of **Srpin803** when administered via the desired route. This information is essential for designing robust efficacy studies and for the interpretation of the results.

Conclusion

The protocols outlined in these application notes provide a framework for the in vivo assessment of **Srpin803**'s anti-angiogenic efficacy. The laser-induced CNV mouse model is a relevant preclinical model for neovascular AMD, while the zebrafish angiogenesis assay offers a higher-throughput method for screening anti-angiogenic compounds. The successful application of these methods will contribute to a better understanding of **Srpin803**'s therapeutic potential.

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References

- 1. iovs.arvojournals.org [iovs.arvojournals.org]
- 2. Topical Antiangiogenic SRPK1 Inhibitors Reduce Choroidal Neovascularization in Rodent Models of Exudative AMD - PMC [pubmed.ncbi.nlm.nih.gov]
- 3. portlandpress.com [portlandpress.com]
- 4. SRPK1 inhibition in vivo: modulation of VEGF splicing and potential treatment for multiple diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
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